

A Senior Application Scientist's Guide to Handling 1-Phenylcyclopropanecarbonitrile

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Compound of Interest

Compound Name: 1-Phenylcyclopropanecarbonitrile

Cat. No.: B1362556

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This document provides a comprehensive operational and safety guide for the handling of **1-Phenylcyclopropanecarbonitrile** (CAS No. 935-44-4). As a nitrile compound featuring a strained cyclopropane ring, its handling requires a nuanced understanding of its chemical reactivity and toxicological profile. This guide is intended for laboratory professionals engaged in research and development and outlines essential protocols to ensure personnel safety and experimental integrity.

Hazard Analysis and Risk Mitigation

1-Phenylcyclopropanecarbonitrile is classified as harmful and an irritant.[1][2] A thorough understanding of its properties is the foundation of a robust safety protocol. The primary risks stem from its toxicity upon inhalation, ingestion, or skin contact, and its potential to cause serious skin and eye irritation.[1][3][4]

The nitrile functional group ($C\equiv N$) is a key feature, making the molecule susceptible to nucleophilic attack and reduction.[5][6][7][8] While the cyclopropane ring is relatively stable, strained rings can participate in unexpected reactions under certain conditions. Therefore, the choice of personal protective equipment (PPE) and handling procedures must be based on mitigating these specific chemical and toxicological risks.

Core Chemical Properties and Hazards

A summary of the key characteristics of **1-Phenylcyclopropanecarbonitrile** is essential for a rapid risk assessment.

Property	Value	Significance for Handling
CAS Number	935-44-4	Unique identifier for safety data retrieval.
Molecular Formula	C ₁₀ H ₉ N[1][3]	Indicates a small, organic molecule.
Appearance	Clear, colorless to slightly yellow liquid[3][9]	Allows for visual inspection of purity and degradation.
Boiling Point	133-137 °C @ 30 mm Hg[2][3]	Low volatility at STP, but vapors can be present.
Density	~1.0 g/mL at 25 °C[2][3]	Similar to water; spills will not readily float or sink.
Flash Point	>110 °C (>230 °F)[2][3]	Classified as a combustible liquid, not flammable at room temp.[10]
GHS Hazards	H302, H332 (Harmful if swallowed/inhaled); H315 (Causes skin irritation); H319 (Causes serious eye irritation); H335 (May cause respiratory irritation)[1][3]	Dictates the need for full barrier protection (gloves, eye protection, respiratory controls).

Personal Protective Equipment (PPE): A Systemic Approach

The selection of PPE is not a checklist but a system designed to provide comprehensive protection. The following protocols are mandatory for all personnel handling **1-Phenylcyclopropanecarbonitrile**.

Primary Engineering Control: The Chemical Fume Hood

Causality: Due to its classification as "Harmful if inhaled" (H332) and a respiratory irritant (H335), all manipulations of **1-Phenylcyclopropanecarbonitrile** must be performed inside a

certified chemical fume hood.^{[1][11]} This is the most critical control measure to prevent systemic exposure via inhalation of vapors or accidental aerosols. The fume hood provides a contained workspace and protects the user from respiratory exposure.^{[12][13]}

Hand Protection

Protocol:

- **Glove Type:** Use nitrile gloves. Nitrile is a synthetic rubber that provides excellent resistance to a wide range of chemicals, including nitriles and aromatic compounds.^{[14][15][16][17]}
- **Configuration:** Select gauntlet-style gloves (extending over the lab coat cuff) to provide lower arm protection and prevent skin exposure between the glove and sleeve.^{[15][18]}
- **Practice:** Always double-glove when handling neat material or concentrated solutions. This provides a critical safety buffer; if the outer glove is compromised, the inner glove continues to offer protection while the outer is removed and replaced. Before use, inspect gloves for any signs of degradation or perforation. After handling, remove gloves using a technique that avoids skin contact with the outer surface and dispose of them as hazardous waste.

Eye and Face Protection

Protocol:

- **Minimum Requirement:** ANSI Z87.1-compliant safety glasses with integrated side shields are mandatory at all times in the laboratory.
- **Required for Handling:** When actively handling the liquid, upgrade to tight-fitting chemical splash goggles.^[11]
- **Splash Hazard:** If there is a significant risk of splashing (e.g., transferring volumes >50 mL, working under pressure), a full-face shield must be worn over the chemical splash goggles. ^[11] This layered approach ensures protection against direct splashes and peripheral vapor exposure to the eyes.

Body Protection

Protocol:

- A flame-resistant (FR) lab coat must be worn, fully buttoned, with sleeves rolled down.
- For procedures with a high splash potential, a chemically resistant apron should be worn over the lab coat.
- Personnel must wear long pants and fully enclosed shoes.

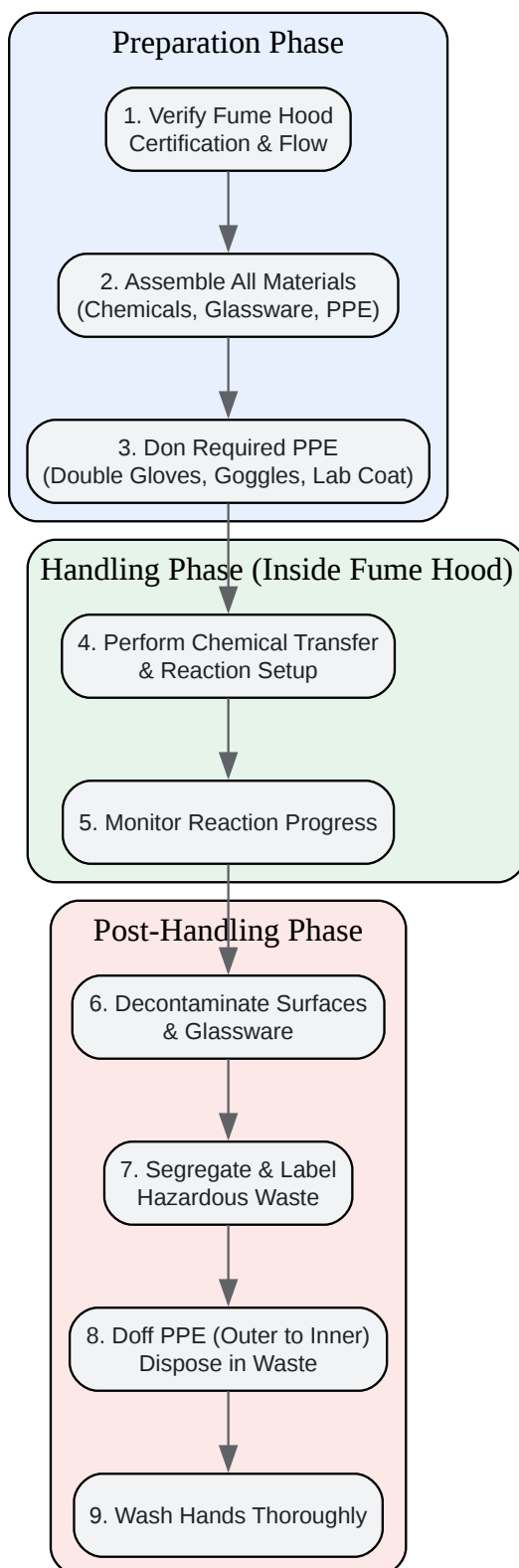
Respiratory Protection

Protocol:

- Under normal operating conditions within a certified fume hood, a respirator is not typically required.
- Emergency or Maintenance: In the event of a large spill outside of containment or if engineering controls fail, a NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges is necessary.^[11] All personnel who may need to wear a respirator must be part of a formal respiratory protection program, including fit-testing and training, as mandated by OSHA 29 CFR 1910.134.

Operational Plan: Step-by-Step Handling Protocol

This workflow minimizes exposure and ensures a controlled environment from preparation through disposal.



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Caption: Workflow for Safe Handling of **1-Phenylcyclopropanecarbonitrile**.

Emergency Procedures: Immediate Action Plan

Rapid and correct response to an exposure or spill is critical.

Incident	Immediate Action Protocol
Skin Exposure	1. Immediately remove any contaminated clothing.[19][20] 2. Flush the affected skin with copious amounts of water for at least 15 minutes. Use a safety shower for large-area contact.[20][21] 3. Wash the area with soap and water.[19] 4. Seek immediate medical attention.
Eye Exposure	1. Immediately flush eyes with tepid, gently flowing water for at least 15 minutes at an eyewash station, holding the eyelids open.[11][20][22] 2. Remove contact lenses if present and easy to do so.[4][11] 3. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air at once.[11][19] 2. If breathing has stopped, perform artificial respiration.[19] 3. Keep the person warm and at rest. 4. Seek immediate medical attention.
Minor Spill (<100 mL in a fume hood)	1. Alert others in the area. 2. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).[13] 3. Collect the absorbent material into a sealed, labeled container for hazardous waste. 4. Decontaminate the area with a suitable solvent, followed by soap and water.
Major Spill (>100 mL or outside a fume hood)	1. Evacuate the immediate area and alert all personnel. 2. If flammable vapors are a concern, turn off ignition sources if safe to do so.[12][23] 3. Close the laboratory door and prevent entry. 4. Contact your institution's Environmental Health and Safety (EHS) emergency line immediately.

Disposal Plan

All materials contaminated with **1-Phenylcyclopropanecarbonitrile** are considered hazardous waste and must be disposed of according to institutional and regulatory guidelines.

- Liquid Waste: Collect all waste containing this chemical in a designated, sealed, and clearly labeled hazardous waste container. The container must be compatible with organic nitriles.
- Solid Waste: All contaminated solid materials (e.g., gloves, absorbent pads, weighing paper, pipette tips) must be collected in a separate, sealed, and labeled solid hazardous waste container.^[24]
- Empty Containers: "Empty" containers that held **1-Phenylcyclopropanecarbonitrile** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).^[25] The rinsate must be collected as liquid hazardous waste. After rinsing and air-drying in a fume hood, the container's label must be defaced or removed before disposal with other lab glass or plastic.^[25]

By adhering to these rigorous safety and handling protocols, researchers can effectively mitigate the risks associated with **1-Phenylcyclopropanecarbonitrile**, ensuring a safe laboratory environment for the pursuit of scientific advancement.

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